

# Picibanil cost-effectiveness analysis

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## Compound Focus: Picibanil

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## About Picibanil (OK-432)

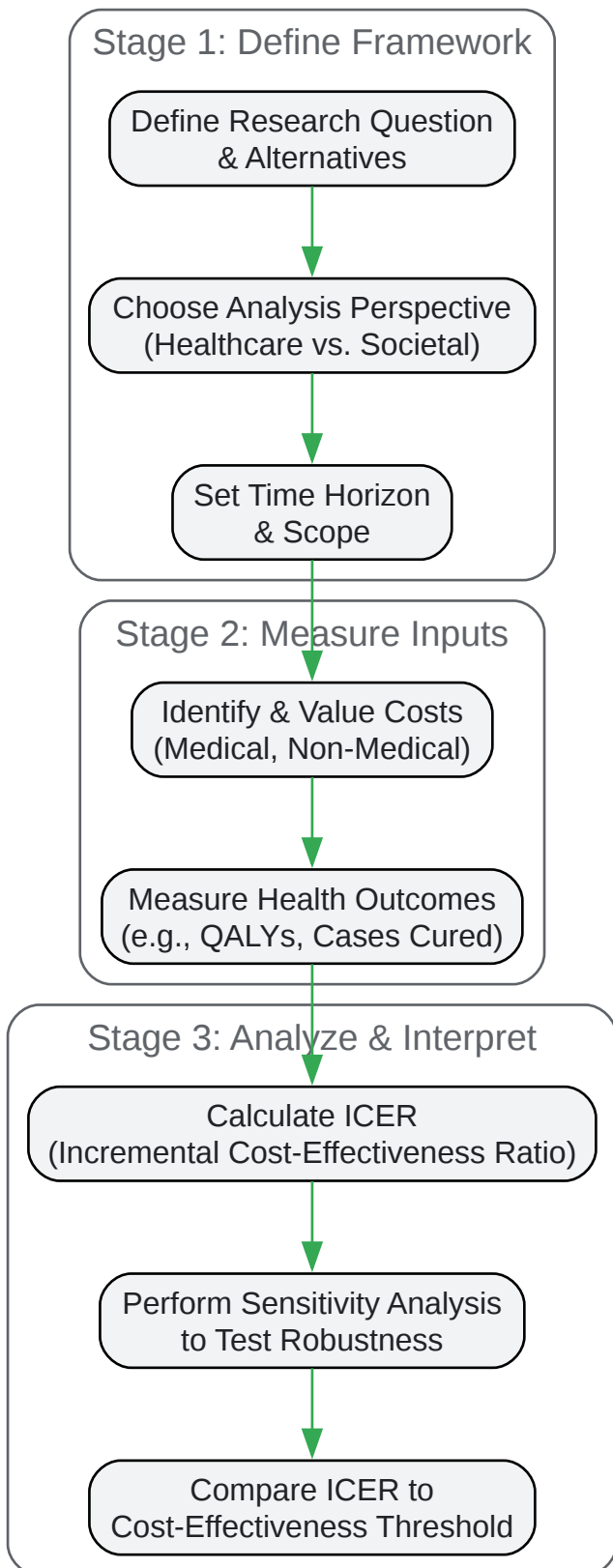
**Picibanil**, also known as OK-432, is a biological preparation made from a penicillin-treated, lyophilized powder of a low-virulence strain of *Streptococcus pyogenes* [1]. It was initially developed as a **non-specific immunostimulant** for treating malignant tumors and has since been used for other conditions [1].

The table below summarizes its clinical applications and mechanism of action based on available information:

Feature	Description
Drug Class	Non-specific immunostimulant; biologic preparation [1].
Composition	Lyophilized mixture of group A <i>Streptococcus pyogenes</i> (Su strain) treated with benzylpenicillin potassium [1].
Primary Clinical Applications	Treatment of malignant hydrothorax and ascites; sclerotherapy for lymphatic malformations (LMs); investigated for intrapleural and intratumoral use in cancer therapy [1].
Mechanism of Action	Confined within malformations after injection, it stimulates lymphatic endothelial cells, resulting in obliteration of lymphatic channels with minimal local fibrosis. It increases intralesional cytokine levels (e.g., TNF, IL-6, IL-8) [1].

## How to Conduct a Cost-Effectiveness Analysis for a Drug

For a comprehensive CEA, researchers typically follow a structured process. The diagram below outlines the key stages, from defining the study's framework to analyzing and reporting the results.



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The core of a CEA is the **Incremental Cost-Effectiveness Ratio (ICER)**, which is calculated as follows [2] [3]:

$$\text{ICER} = (\text{Cost of Intervention B} - \text{Cost of Intervention A}) / (\text{Effectiveness of Intervention B} - \text{Effectiveness of Intervention A})$$

This calculation helps determine the additional cost required to gain one additional unit of health effect (e.g., one more QALY or one more patient cured) when moving from one intervention to another [2] [3].

## Key Metrics and Data Requirements

To perform the calculations, specific data is required:

- **Measuring Costs:** Include all relevant costs such as drug acquisition, administration, monitoring, and costs related to managing side effects or treatment failures [2] [4]. The perspective (e.g., healthcare system, societal) determines which costs to include.
- **Measuring Outcomes:** In healthcare, a common outcome measure is the **Quality-Adjusted Life Year (QALY)**, which combines both the quantity and quality of life lived [5] [2]. For more disease-specific outcomes, measures like "cases cured," "cases averted," or "life-years gained" can be used [5] [4].
- **Cost-Effectiveness Threshold:** Organizations like the UK's **National Institute for Health and Care Excellence (NICE)** often use a threshold range of **£20,000-£30,000 per QALY** gained to determine if an intervention is cost-effective [6]. In the United States, the **Institute for Clinical and Economic Review (ICER)** often references a threshold range of **\$100,000-\$150,000 per QALY** [6].

## A Practical Example and Search Suggestions

While data on **Picibanil** is scarce, the table below illustrates how two hypothetical drugs for the same condition might be compared in a CEA, using a simplified model [3]:

Cost Component	Drug A	Drug B
Total Treatment Cost	\$9,950	\$8,000
Additional Patients Cured	22	61

Cost Component	Drug A	Drug B
Cost-Effectiveness Ratio	\$452.27 per patient cured	\$131.15 per patient cured

In this example, **Drug B is more cost-effective** because it achieves a better outcome (curing more patients) at a lower total cost [3].

To continue your research on **Picibanil**, I suggest you:

- **Search specialized databases:** Use **PubMed, Embase, Cochrane Library, and NHS EED** to search for "**picibanil** cost-effectiveness" or "**OK-432** cost-effectiveness" alongside relevant condition names.
- **Explore health technology assessment reports:** Check the websites of **NICE, ICER, and similar HTA bodies** globally for detailed assessment reports.
- **Review clinical guidelines:** Treatment guidelines for conditions where **Picibanil** is used may contain sections on health economics or reference relevant cost-effectiveness studies.

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## References

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